

# A Comprehensive Technical Guide to Methyl 2-Methoxypropionate for Research and Development

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## Compound of Interest

Compound Name: *Methyl 2-methoxypropionate*

Cat. No.: *B031606*

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## Abstract

This technical guide provides an in-depth analysis of **methyl 2-methoxypropionate** (CAS: 17639-76-8), a versatile ester with significant applications as a pharmaceutical intermediate and specialty solvent.<sup>[1]</sup> Centered around its core physicochemical properties, this document details the compound's molecular identity, synthesis protocols, analytical validation, and critical safety procedures. With a molecular formula of C<sub>5</sub>H<sub>10</sub>O<sub>3</sub> and a precise molecular weight of approximately 118.13 g/mol, **methyl 2-methoxypropionate**'s utility is rooted in its unique structure and reactivity.<sup>[2][3]</sup> This guide is intended for researchers, chemists, and drug development professionals, offering field-proven insights and validated methodologies to support advanced applications.

## Core Molecular Identity and Physicochemical Properties

A precise understanding of a compound's fundamental properties is the bedrock of its effective application in research and development. **Methyl 2-methoxypropionate**, also known by its IUPAC name methyl 2-methoxypropanoate, is a colorless liquid with a characteristic fruity odor.<sup>[1][4]</sup>

## Chemical Identifiers

For unambiguous identification and regulatory compliance, a standardized set of identifiers is crucial. The key identifiers for **methyl 2-methoxypropionate** are summarized below.

Identifier	Value	Source(s)
CAS Number	17639-76-8	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	methyl 2-methoxypropanoate	<a href="#">[5]</a> <a href="#">[6]</a>
InChI Key	VABBJJOSOCOPYIT- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[5]</a>
SMILES	CC(C(=O)OC)OC	<a href="#">[5]</a> <a href="#">[6]</a>
Synonyms	Methyl α-methoxypropionate, 2-Methoxypropanoic acid methyl ester	<a href="#">[1]</a> <a href="#">[7]</a>

## Core Physicochemical Data

The compound's behavior in various physical and chemical systems is dictated by the properties detailed in the following table. The molecular weight, a cornerstone of stoichiometric calculations, is derived from its chemical formula.

Property	Value	Source(s)
Molecular Weight	118.13 g/mol	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Boiling Point	43-44°C (at 15 mmHg); 142- 143°C (at 760 mmHg, est.)	<a href="#">[5]</a> <a href="#">[8]</a>
Flash Point	36°C (96°F)	<a href="#">[5]</a>
Refractive Index	~1.397 (at 20°C)	<a href="#">[5]</a>
Purity (Typical)	97-99%	<a href="#">[1]</a>

## Solubility Profile

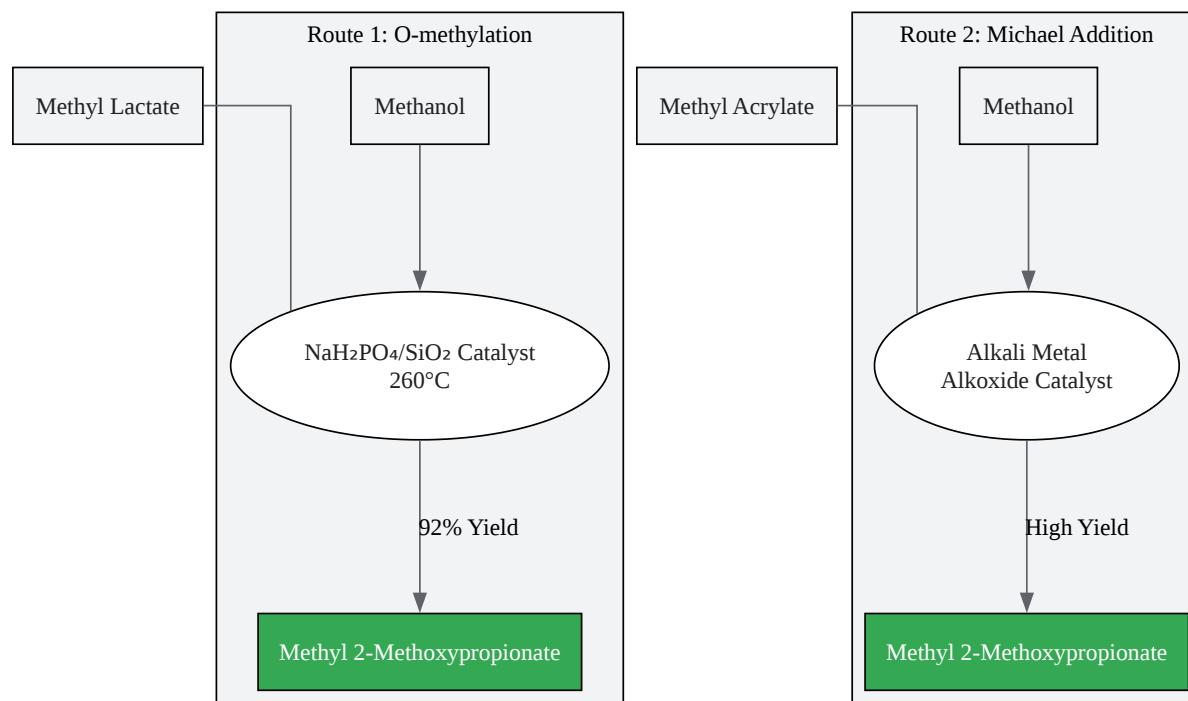
**Methyl 2-methoxypropionate** exhibits good solubility in common organic solvents such as ethanol and ether.<sup>[1]</sup> While some sources indicate limited solubility in water due to its ester functionality, others report it as soluble.<sup>[1][5]</sup> This discrepancy may arise from differing experimental conditions or definitions of "solubility." From a practical standpoint, it should be considered miscible with most organic phases and partially soluble in aqueous phases, a property that can be exploited in liquid-liquid extractions.

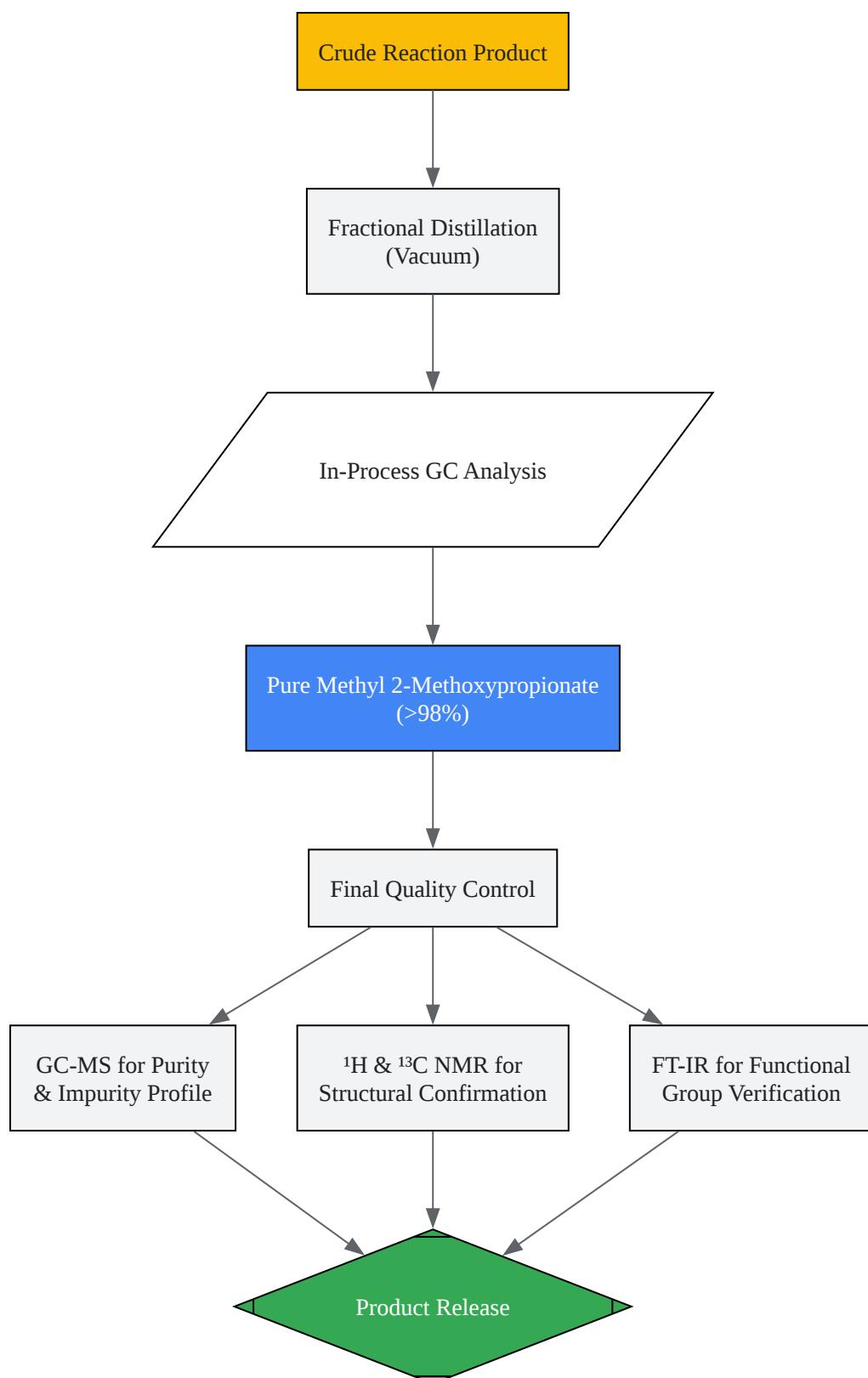
## Synthesis and Purification

The synthesis of **methyl 2-methoxypropionate** can be achieved through several reliable pathways. The choice of method often depends on the availability of starting materials, required scale, and desired purity.

## Overview of Synthetic Routes

Two primary, industrially relevant methods for synthesizing **methyl 2-methoxypropionate** are the catalytic O-methylation of methyl lactate and the Michael addition of methanol to methyl acrylate.



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## Sources

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Methyl 2-Methoxypropionate for Research and Development]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b031606#methyl-2-methoxypropionate-molecular-weight>]

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